

Application Notes and Protocols for the Analysis of N-Nitroso Epinephrine

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **N-Nitroso Epinephrine** solutions intended for analytical purposes. This document outlines the necessary procedures for accurate quantification and analysis, which is crucial for impurity testing in pharmaceutical formulations.

Introduction

N-Nitroso Epinephrine is a nitrosamine impurity that can form in drug products containing epinephrine.^[1] Due to the potential carcinogenic nature of nitrosamines, regulatory bodies require strict control and monitoring of these impurities in pharmaceutical products. Accurate and reliable analytical methods are therefore essential for the quantification of **N-Nitroso Epinephrine** at trace levels.

This document provides a comprehensive guide to preparing **N-Nitroso Epinephrine** standard solutions for use in analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS).

Physicochemical Properties

A summary of the key physicochemical properties of **N-Nitroso Epinephrine** is presented in the table below.

Property	Value	Source
Chemical Name	(R)-N-(2-(3,4-dihydroxyphenyl)-2-hydroxyethyl)-N-methylnitrous amide	[2][3]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄	[4][5]
Molecular Weight	212.20 g/mol	[5][6]
Appearance	Not specified, though related compounds are often crystalline solids.	
Storage Temperature	-20°C for solutions.	

Solution Preparation and Handling

3.1. Safety Precautions

N-Nitroso compounds are potential carcinogens and should be handled with extreme care in a well-ventilated laboratory fume hood. Appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, must be worn at all times.

3.2. Solvents and Materials

- Solvents: HPLC-grade or LC-MS grade methanol is the recommended solvent for preparing stock and working standard solutions of **N-Nitroso Epinephrine**. [7][8][9] HPLC-grade water can be used for further dilutions and as a component of the mobile phase.
- Equipment: Calibrated analytical balance, volumetric flasks (Class A), and micropipettes are required for accurate preparation of solutions.

3.3. Preparation of Stock Solution (100 µg/mL)

A detailed, step-by-step protocol for preparing a 100 µg/mL stock solution of **N-Nitroso Epinephrine** is provided below.

Protocol:

- Accurately weigh approximately 1 mg of **N-Nitroso Epinephrine** reference standard using a calibrated analytical balance.
- Quantitatively transfer the weighed standard to a 10 mL amber volumetric flask to protect it from light.
- Add approximately 5 mL of HPLC-grade methanol to the volumetric flask.
- Gently swirl the flask to dissolve the standard completely. If necessary, use a vortex mixer for a short period.
- Once the standard is fully dissolved, add methanol to the flask up to the calibration mark.
- Cap the flask and invert it several times to ensure a homogeneous solution.
- Label the flask clearly with the compound name, concentration, solvent, preparation date, and initials of the analyst.
- Store the stock solution at -20°C in the dark.

3.4. Preparation of Working Standard Solutions and Calibration Curve

Working standard solutions for generating a calibration curve are prepared by serial dilution of the stock solution. The following table provides an example of a dilution series for a calibration curve ranging from 1 ng/mL to 100 ng/mL.

Concentration (ng/mL)	Volume of Stock/Previous Standard	Final Volume (mL)	Diluent
1000	100 µL of 100 µg/mL Stock	10	Methanol
100	1 mL of 1000 ng/mL Standard	10	Methanol
50	500 µL of 100 ng/mL Standard	1	Methanol
25	500 µL of 50 ng/mL Standard	1	Methanol
10	400 µL of 25 ng/mL Standard	1	Methanol
5	500 µL of 10 ng/mL Standard	1	Methanol
1	200 µL of 5 ng/mL Standard	1	Methanol

Note: The specific concentration range for the calibration curve should be adapted based on the sensitivity of the analytical instrument and the expected levels of the impurity in the samples.

Stability of N-Nitroso Epinephrine Solutions

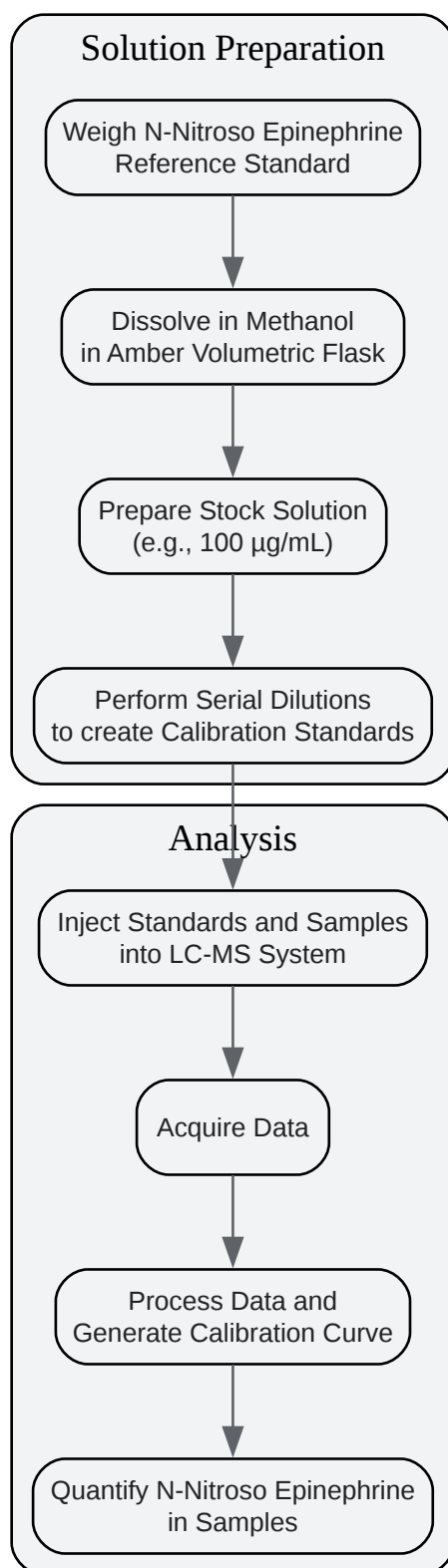
While specific stability data for **N-Nitroso Epinephrine** solutions is not readily available in the public domain, general knowledge about nitrosamines and the parent compound, epinephrine, suggests the following stability considerations:

- **Light Sensitivity:** Epinephrine solutions are known to be sensitive to light, which can cause degradation.^{[10][11]} It is therefore recommended to protect **N-Nitroso Epinephrine** solutions from light by using amber glassware or by wrapping containers in aluminum foil.

- **pH Stability:** The stability of epinephrine is also pH-dependent, with degradation favored in alkaline conditions.[12][13] While the optimal pH for **N-Nitroso Epinephrine** stability is not documented, it is advisable to control the pH of the solutions, especially if aqueous buffers are used.
- **Thermal Stability:** Elevated temperatures can accelerate the degradation of epinephrine.[14][15] Therefore, **N-Nitroso Epinephrine** solutions should be stored at the recommended temperature of -20°C to minimize degradation. Short-term storage at refrigerated temperatures (2-8°C) may be acceptable for working solutions during analysis, but long-term stability under these conditions should be verified.

Experimental Workflow

The following diagram illustrates the general workflow for the preparation and analysis of **N-Nitroso Epinephrine**.

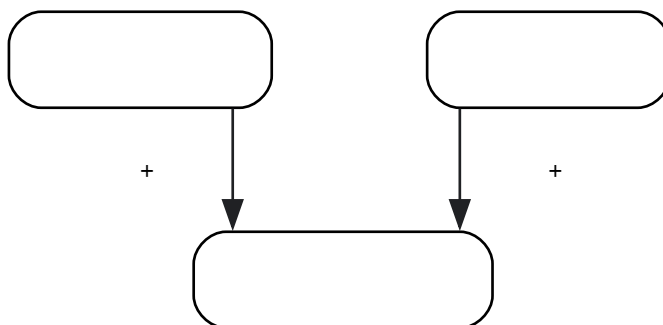


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Figure 1. Experimental Workflow for **N-Nitroso Epinephrine** Analysis

Formation Pathway of N-Nitroso Epinephrine

The diagram below illustrates the chemical reaction for the formation of **N-Nitroso Epinephrine** from its parent compound, epinephrine. This reaction typically involves a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic conditions.



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Figure 2. Formation of **N-Nitroso Epinephrine**

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References

- 1. [shimadzu.com](https://www.shimadzu.com) [shimadzu.com]
- 2. [vivanls.com](https://www.vivanls.com) [vivanls.com]
- 3. Epinephrine Nitroso Impurity | SynZeal [synzeal.com]
- 4. store.usp.org [store.usp.org]
- 5. N-Nitroso Epinephrine | C₉H₁₂N₂O₄ | CID 172866432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [veeprho.com](https://www.veeprho.com) [veeprho.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. [waters.com](https://www.waters.com) [waters.com]

- [9. fda.gov \[fda.gov\]](#)
- [10. ondrugdelivery.com \[ondrugdelivery.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Stability of epinephrine in alkalized solutions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Chondrotoxicity of low pH, epinephrine, and preservatives found in local anesthetics containing epinephrine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Thermal degradation of injectable epinephrine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. Thermal degradation of injectable epinephrine. | Semantic Scholar \[semanticscholar.org\]](#)
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